Application Notes and Protocols for the Analytical Standard: Dimethyl 4-hydroxyphthalate

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Compound of Interest

Compound Name:	*Dimethyl 4-hydroxyphthalate*
CAS No.:	*22479-95-4*
Cat. No.:	*B1329615*

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes detail the use of **Dimethyl 4-hydroxyphthalate** as a standard for analytical testing. This document provides its physicochemical properties, and detailed protocols for its quantification and identification using High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Compound Information

Dimethyl 4-hydroxyphthalate is a phthalate ester, an organic compound that can be used as a reference standard in various analytical applications, including chromatography and spectroscopy.[1][2]

Physicochemical Properties

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A summary of the key physicochemical properties of **Dimethyl 4-hydroxyphthalate** is presented in Table 1.

Property	Value	Reference
Chemical Name	Dimethyl 4-hydroxybenzene-1,2-dicarboxylate	[1][3]
CAS Number	22479-95-4	[1][3]
Molecular Formula	$C_{10}H_{10}O_5$	[1][3]
Molecular Weight	210.18 g/mol	[1][3]
Appearance	White to pale yellow crystalline powder	[1]
Melting Point	110-111°C	[1]
Boiling Point	330.6 ± 22.0°C	[1]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	[2]

Analytical Applications

Dimethyl 4-hydroxyphthalate serves as a crucial standard for the qualitative and quantitative analysis in various matrices. Its applications include method development and validation, system suitability testing, and as a reference compound in metabolic or degradation studies.

Experimental Protocols

Detailed methodologies for the analysis of **Dimethyl 4-hydroxyphthalate** using HPLC-UV, GC-MS, and NMR are provided below.

High-Performance Liquid Chromatography (HPLC-UV)

This protocol outlines a reverse-phase HPLC method for the quantification of **Dimethyl 4-hydroxyphthalate**. The method is adapted from established procedures for other phthalate esters.[4][5]

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3.1.1. Instrumentation and Conditions

Parameter	Recommended Condition
Instrument	HPLC system with UV/Vis Detector
Column	C18, 4.6 x 250 mm, 5 µm
Mobile Phase	Isocratic: Methanol:Water (75:25, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	254 nm

3.1.2. Standard Preparation

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Dimethyl 4-hydroxyphthalate** standard and dissolve it in 10 mL of methanol.
- Working Standards: Prepare a series of working standards by serially diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 50 µg/mL.

3.1.3. Sample Preparation

The sample preparation will depend on the matrix. A generic liquid-liquid extraction for an aqueous sample is described below.

- To 10 mL of the aqueous sample, add 5 mL of ethyl acetate.
- Vortex for 2 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.

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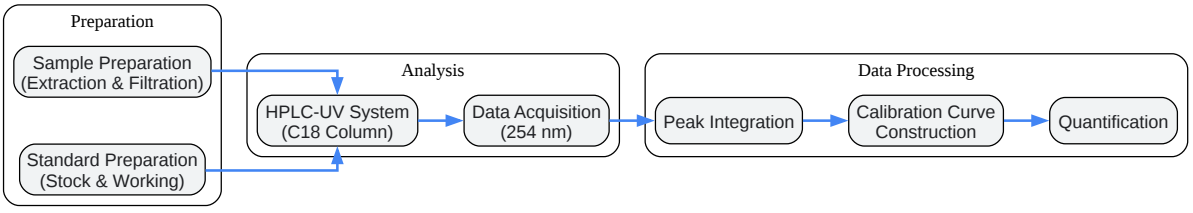
- Reconstitute the residue in 1 mL of mobile phase.
- Filter through a 0.45 µm syringe filter before injection.

3.1.4. Quantitative Data

The following table summarizes the expected performance characteristics of the HPLC-UV method, based on typical data for similar phthalates.

Parameter	Expected Value
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.1 - 0.5 µg/mL
Limit of Quantification (LOQ)	0.5 - 1.5 µg/mL
Accuracy (% Recovery)	90 - 110%
Precision (% RSD)	< 5%

Workflow for HPLC Analysis



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Caption: Workflow for the HPLC-UV analysis of **Dimethyl 4-hydroxyphthalate**.

Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for the analysis of **Dimethyl 4-hydroxyphthalate** by GC-MS, suitable for its identification and quantification in various matrices. The parameters are based on common methods for phthalate analysis.[6][7]

3.2.1. Instrumentation and Conditions

Parameter	Recommended Condition
Instrument	Gas Chromatograph with Mass Spectrometric Detector
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium at 1.0 mL/min
Inlet Temperature	280°C
Injection Mode	Splitless (1 µL)
Oven Program	Start at 100°C, hold for 1 min, ramp to 280°C at 15°C/min, hold for 5 min
Transfer Line Temp	280°C
Ion Source Temp	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Mode	Scan (m/z 50-350) for identification, Selected Ion Monitoring (SIM) for quantification
SIM Ions	m/z 179 (quantifier), 210, 180 (qualifiers)[3]

3.2.2. Standard and Sample Preparation

Follow the same procedures as for HPLC analysis (Sections 3.1.2 and 3.1.3), using a volatile solvent like hexane or ethyl acetate for the final reconstitution.

3.2.3. Quantitative Data

Expected performance characteristics for the GC-MS method are summarized below.

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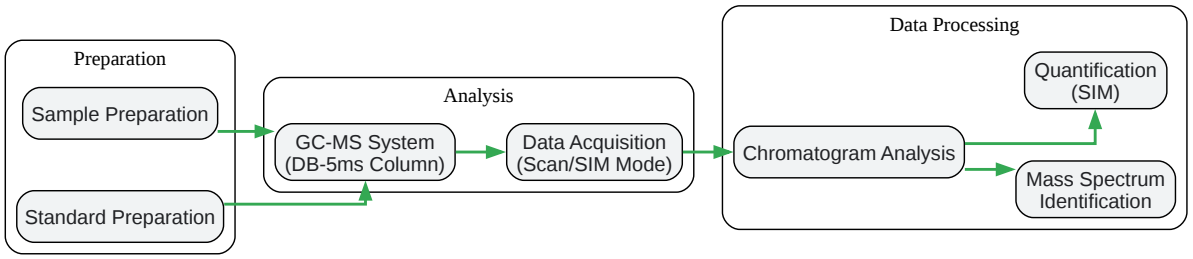
Parameter	Expected Value
Linearity (r^2)	> 0.998
Limit of Detection (LOD)	0.01 - 0.05 ng/mL
Limit of Quantification (LOQ)	0.05 - 0.2 ng/mL
Accuracy (% Recovery)	85 - 115%
Precision (% RSD)	< 10%

Workflow for GC-MS Analysis



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Caption: Workflow for the GC-MS analysis of **Dimethyl 4-hydroxyphthalate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural confirmation of **Dimethyl 4-hydroxyphthalate**.

3.3.1. Instrumentation and Conditions

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Parameter	Recommended Condition
Instrument	400 MHz NMR Spectrometer
Solvent	Chloroform-d ($CDCl_3$)
Standard	Tetramethylsilane (TMS) at 0 ppm
Temperature	25°C

3.3.2. Sample Preparation

Dissolve 5-10 mg of **Dimethyl 4-hydroxyphthalate** in approximately 0.7 mL of $CDCl_3$.

3.3.3. Spectral Data

The expected chemical shifts for ^1H and ^{13}C NMR are provided below.

^1H NMR (400 MHz, $CDCl_3$)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.77	d	1H	Aromatic-H
~7.03	d	1H	Aromatic-H
~6.95	dd	1H	Aromatic-H
~3.93	s	3H	OCH_3
~3.88	s	3H	OCH_3

^{13}C NMR (100 MHz, $CDCl_3$)

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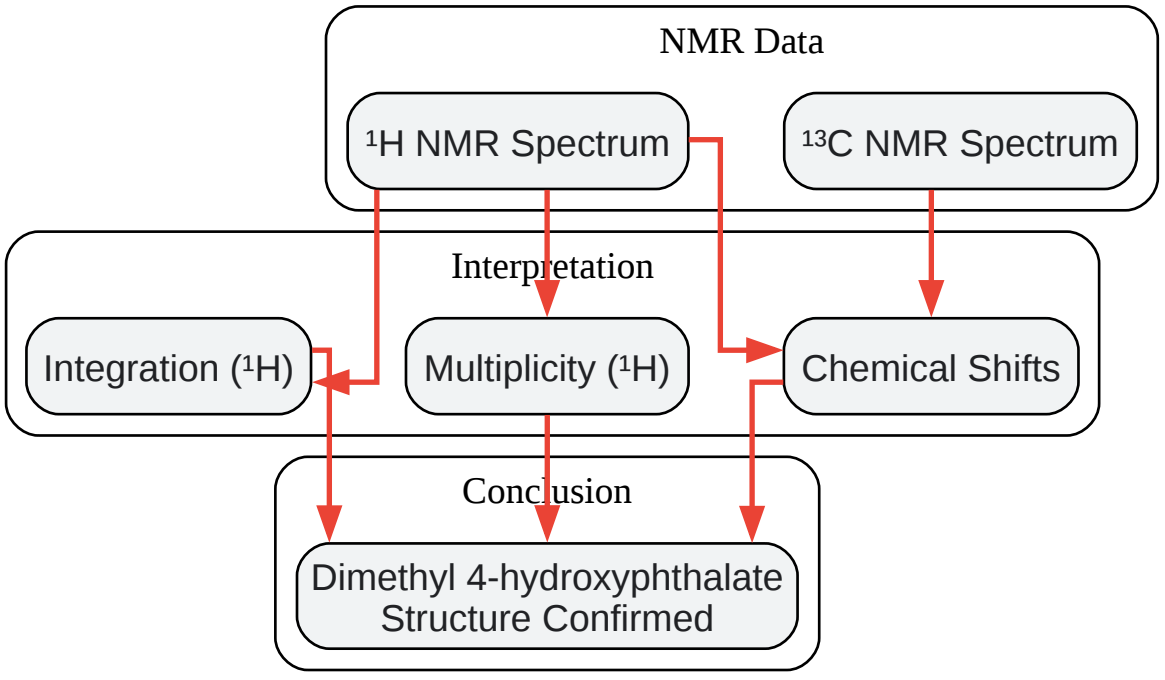
Chemical Shift (ppm)	Assignment
~169	C=O
~167	C=O
~160	C-OH
~133	Aromatic C-H
~125	Aromatic C
~118	Aromatic C-H
~116	Aromatic C-H
~115	Aromatic C
~52.5	OCH_3
~52.3	OCH_3

Logical Relationship for NMR Structural Elucidation



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Caption: Logical workflow for structural confirmation using NMR data.

Safety Precautions

Handle **Dimethyl 4-hydroxyphthalate** with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work in a well-ventilated area or a fume hood. Refer to the Safety Data Sheet (SDS) for complete safety information.

Disclaimer: The provided protocols are intended as a guide and may require optimization for specific instrumentation and sample matrices. It is the user's responsibility to validate the methods for their intended use.

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